

# Boc-Met-Leu-OMe thermal stability melting point

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## Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

Cat. No.: S8924682

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## Physical Property Data

The following table consolidates the key quantitative data available for **Boc-Met-Leu-OMe**.

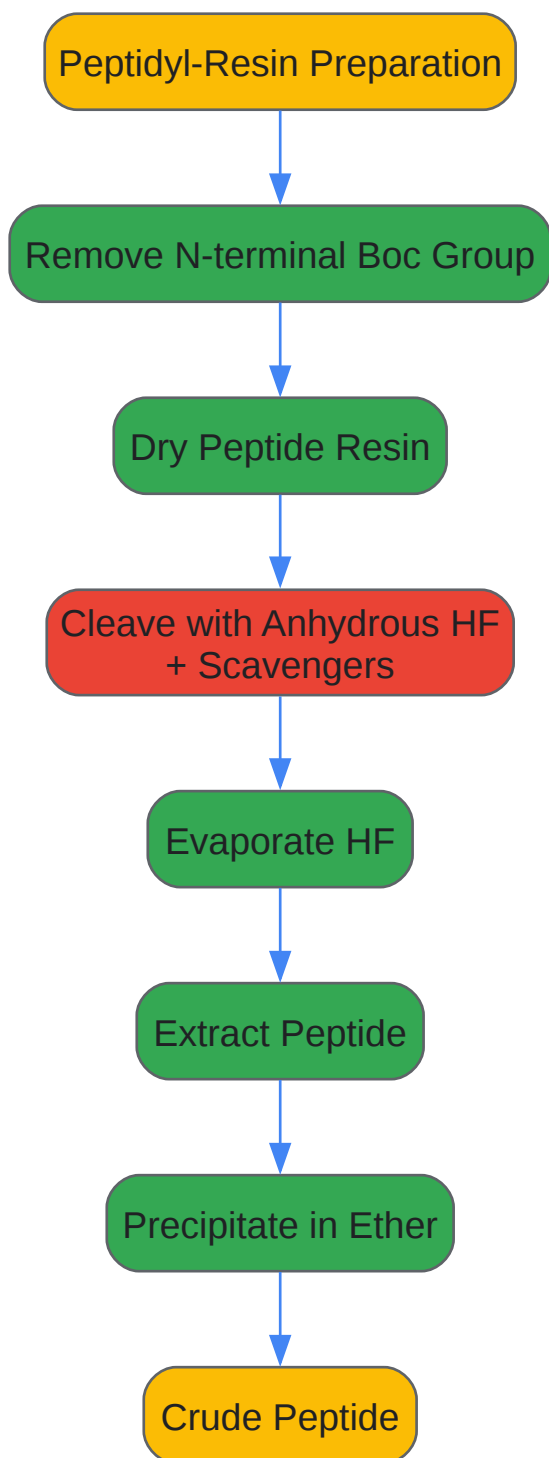
| Property          | Value   | Conditions / Notes                  |
|-------------------|---|-------------------------------------|
| Melting Point     | 107-109 °C  | Solvents: Ethyl acetate, hexane [1] |
| Boiling Point     | 524.7 ± 50.0 °C   | Predicted [1]                       |
| Density           | 1.088 ± 0.06 g/cm <sup>3</sup>  | Predicted [1]                       |
| Molecular Formula | C <sub>17</sub> H <sub>32</sub> N <sub>2</sub> O <sub>5</sub> S [2] [1] |                                     |
| Molecular Weight  | 376.51 g/mol [2] [1]  |                                     |
| CAS Number        | 66880-59-9 [2] [1]  |                                     |

## Experimental Context and Handling

The melting point is a key indicator of the compound's purity and crystal structure. The documented value was determined in specific solvent mixtures, which is common practice for peptide derivatives to purify and characterize them [1].

While a direct thermal stability protocol was not located, a core related experimental skill in working with this compound is the removal of the Boc (tert-butyloxycarbonyl) protecting group, which is typically done prior to further synthesis.

The diagram below outlines a standard workflow for cleaving a peptide from a Boc-based resin, which involves steps relevant to handling this class of compounds under controlled conditions [3].



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*Workflow for HF Cleavage of Boc-Protected Peptides [3]*

**This process requires specialized equipment and strict safety protocols due to the high toxicity and corrosiveness of anhydrous Hydrogen Fluoride (HF) [3].** Scavengers like anisole and p-thiocresol are

added to the reaction to prevent side reactions and protect susceptible amino acid residues during cleavage [3].

## Research Implications

**Boc-Met-Leu-OMe** is a protected dipeptide unit. Its primary research application is in **peptide synthesis**, where it serves as a building block to construct larger, more complex peptide structures for pharmaceutical and biochemical research [4].

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## References

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